

Section 1: Compound Profile and Hazard Identification

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Compound of Interest

Compound Name: 4-Bromo-3,3-dimethylindoline

CAS No.: 1227418-26-9

Cat. No.: B567688

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4-Bromo-3,3-dimethylindoline is a halogenated heterocyclic compound with applications in organic synthesis, particularly in the development of pharmaceutical agents and complex molecular scaffolds.^{[1][2]} Its structure, featuring an indoline core with bromine and dimethyl substitutions, presents specific chemical reactivity and potential biological activity.^{[2][3][4]} Due to the lack of a specific Safety Data Sheet (SDS), the hazard profile is extrapolated from structurally similar compounds, such as 4-bromoindoline and other brominated anilines.

1.1 Hazard Classification (Anticipated)

Based on data for analogous compounds, **4-Bromo-3,3-dimethylindoline** should be treated as a hazardous substance with the following potential classifications:

- Acute Toxicity (Oral, Dermal, Inhalation): Harmful if swallowed, in contact with skin, or if inhaled.^{[5][6]}
- Skin Corrosion/Irritation: Causes skin irritation.^{[5][6][7]}
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.^{[5][6][7]}

- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[6][7][8]

Table 1: GHS Hazard Statements for Structurally Similar Compounds

Hazard Statement	Description	Source Compounds
H302	Harmful if swallowed	4-Bromo-N,N-dimethylaniline, 4-Bromo-2,6-dimethylaniline[5][6]
H312	Harmful in contact with skin	4-Bromo-N,N-dimethylaniline, 4-Bromo-2,6-dimethylaniline[5][6]
H315	Causes skin irritation	4-Bromoindoline, 4-Bromo-N,N-dimethylaniline[5][7]
H319	Causes serious eye irritation	4-Bromoindoline, 4-Bromo-N,N-dimethylaniline[5][7]
H332	Harmful if inhaled	4-Bromo-N,N-dimethylaniline, 4-Bromo-2,6-dimethylaniline[5][6]
H335	May cause respiratory irritation	4-Bromoindoline, 4-Bromo-3-methyl-1H-indole[7][8]

Section 2: Prudent Practices for Safe Handling and Storage

A systematic approach to handling and storage is paramount to ensuring personnel safety and maintaining the integrity of the compound.

2.1 Engineering Controls and Personal Protective Equipment (PPE)

The primary line of defense against exposure is a combination of effective engineering controls and appropriate PPE.

- Ventilation: All work with **4-Bromo-3,3-dimethylindoline**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to minimize inhalation of dust or vapors.[\[5\]](#)[\[9\]](#)
- Eye Protection: Wear tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.[\[10\]](#)[\[11\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn. Always inspect gloves for integrity before use and change them immediately if contaminated. A lab coat or chemical-resistant apron is also required.[\[5\]](#)[\[7\]](#)
- Respiratory Protection: If dust is generated and engineering controls are insufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[\[9\]](#)[\[11\]](#)

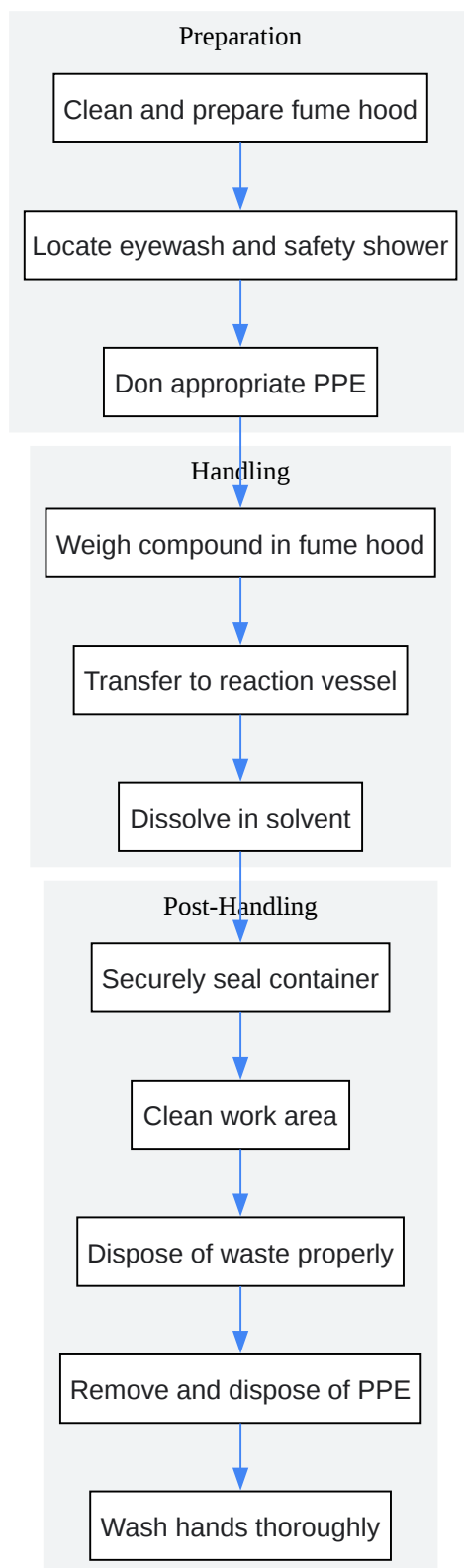
2.2 Safe Handling Protocol

Adherence to a strict handling protocol is essential.

- Preparation: Before handling, ensure the work area is clean and uncluttered. Locate the nearest eyewash station and safety shower.[\[9\]](#)
- Weighing and Transfer:
 - Perform all weighing operations within a fume hood or a ventilated balance enclosure.
 - Use appropriate tools (spatulas) to handle the solid material, avoiding the generation of dust.[\[8\]](#)
 - Close the container securely immediately after use.[\[7\]](#)
- Solution Preparation:
 - Add the solid compound slowly to the solvent to avoid splashing.
 - If the dissolution process is exothermic, use an ice bath to control the temperature.
- Hygiene: Do not eat, drink, or smoke in the laboratory.[\[5\]](#)[\[7\]](#) Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[7\]](#)[\[9\]](#) Contaminated

clothing should be removed immediately and laundered separately before reuse.^{[5][7]}

Diagram 1: Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **4-Bromo-3,3-dimethylindoline**.

2.3 Storage and Incompatibilities

Proper storage is crucial for maintaining the compound's stability and preventing hazardous reactions.

- **Storage Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area. [8][12] Keep away from incompatible materials.[8] The recommended storage temperature may vary, so consult the supplier's information if available. For long-term storage, refrigeration or freezing (-20°C) might be necessary.[12]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.[9]

Section 3: Emergency Procedures and Waste Disposal

Preparedness for emergencies is a critical component of laboratory safety.

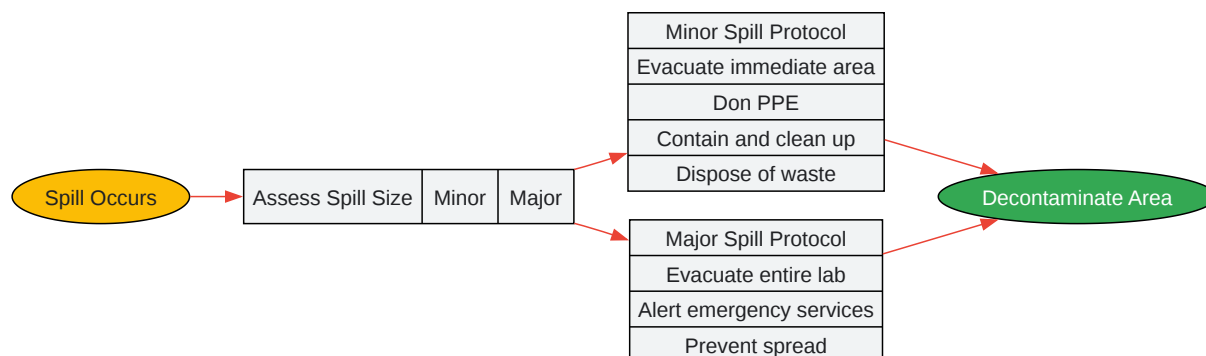
3.1 First Aid Measures

- **Inhalation:** Remove the person to fresh air and keep them comfortable for breathing. If not breathing, provide artificial respiration. Seek immediate medical attention.[5][13]
- **Skin Contact:** Immediately remove all contaminated clothing. Flush skin with plenty of water and soap for at least 15 minutes. Seek medical attention if irritation persists.[7][13]
- **Eye Contact:** Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[5][7]
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Immediately give a glass of water. Seek immediate medical attention.[5][7]

3.2 Spill and Leak Response

- Minor Spills:
 - Evacuate non-essential personnel.
 - Ensure adequate ventilation and wear appropriate PPE.
 - Avoid generating dust.[\[8\]](#)
 - Carefully sweep or vacuum up the spilled solid and place it in a suitable, labeled container for disposal.[\[7\]](#)[\[8\]](#)
 - Clean the spill area with a suitable solvent and then wash with soap and water.
- Major Spills:
 - Evacuate the area immediately and move upwind.[\[7\]](#)
 - Alert the appropriate emergency response team and the fire department, informing them of the location and nature of the hazard.[\[7\]](#)
 - Prevent the spill from entering drains or waterways.[\[7\]](#)

Diagram 2: Spill Response Protocol



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Caption: Decision tree for responding to a spill of **4-Bromo-3,3-dimethylindoline**.

3.3 Waste Disposal

Dispose of waste material in accordance with all applicable local, state, and federal regulations. [5][7] The compound and its container should be disposed of as hazardous waste at an approved waste disposal plant. [5][6] Do not allow the chemical to enter drains or the environment. [9][14]

Section 4: Physical and Chemical Properties (Predicted)

While specific data for **4-Bromo-3,3-dimethylindoline** is not readily available, the properties of similar compounds can provide an estimation.

Table 2: Physical and Chemical Data of Related Compounds

Property	4-Bromo-N,N-dimethylaniline	4-Bromoacetanilide
CAS Number	586-77-6	103-88-8
Molecular Formula	C ₈ H ₁₀ BrN	C ₈ H ₈ BrNO
Melting Point	52 - 54 °C[5]	165 - 169 °C[15]
Boiling Point	264 °C[5]	305 °C[10]
Stability	Stable under normal conditions[5][9]	Chemically stable under standard ambient conditions[15]

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